

Initial Studies on 2,4,6,8-Decatetraenoic Acid: A Technical Overview

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Compound of Interest

Compound Name: 2,4,6,8-Decatetraenoic acid

Cat. No.: B105328

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Abstract

2,4,6,8-Decatetraenoic acid is a synthetic, conjugated polyunsaturated fatty acid that has garnered interest within the scientific community for its potential applications in biochemical research. Its unique structure, featuring a ten-carbon chain with four conjugated double bonds, makes it a subject of investigation for understanding the properties and activities of polyunsaturated fatty acids and their roles in various biological processes. This technical guide provides a summary of the foundational information available on **2,4,6,8-decatetraenoic acid**, focusing on its chemical and physical properties.

Core Compound Properties

2,4,6,8-Decatetraenoic acid is characterized as a golden to brown powder.^[1] Its fundamental properties are summarized in the table below, based on publicly available data.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1][2]
Molecular Weight	164.20 g/mol	[2]
CAS Number	17016-39-6	[1]
IUPAC Name	(2E,4E,6E,8E)-deca-2,4,6,8-tetraenoic acid	[3]
Melting Point	225-226 °C	[1]
Boiling Point	329.2 °C at 760 mmHg	[1]
Appearance	Golden to brown powder	[1]

Potential Research Applications

Initial information suggests that **2,4,6,8-decatetraenoic acid** holds potential for investigational use in several areas of biochemical and pharmaceutical research:

- Lipid Peroxidation Studies:** Its highly unsaturated nature makes it a potential model compound for studying the mechanisms of lipid peroxidation, a key process in oxidative stress and cellular damage.
- Membrane Interactions:** As a fatty acid, it may be utilized in studies investigating the interactions of lipids with cellular membranes, which can provide insights into membrane fluidity, structure, and function.
- Chemical Synthesis:** It serves as a key intermediate in the synthesis of unsaturated colored fatty acids and other specialty chemicals.[1]
- Enzyme Inhibition/Modulation:** While specific targets have not been identified in the initial literature, compounds with similar polyunsaturated structures are known to interact with various enzymes involved in metabolic and signaling pathways.

Experimental Protocols and Data

A comprehensive search of publicly available scientific literature did not yield specific initial studies detailing experimental protocols, quantitative biological data (e.g., IC50 values), or elucidated signaling pathways for **2,4,6,8-decatetraenoic acid**. The compound is primarily available from chemical suppliers for research use, and its biological activities and mechanisms of action remain largely unexplored in peer-reviewed publications.

Signaling Pathways and Experimental Workflows

Due to the absence of published research on the biological effects and mechanism of action of **2,4,6,8-decatetraenoic acid**, no signaling pathways or detailed experimental workflows can be diagrammatically represented at this time.

Conclusion and Future Directions

2,4,6,8-Decatetraenoic acid is a synthetic polyunsaturated fatty acid with defined chemical and physical properties. While its structure suggests potential for interesting biological activity, particularly in the context of lipid research and as a synthetic building block, there is a notable lack of published initial studies to substantiate these possibilities.

Future research efforts are warranted to:

- Develop and publish detailed synthetic protocols.
- Conduct in vitro and in vivo studies to determine its biological activities, including potential cytotoxic, anti-inflammatory, or metabolic effects.
- Identify specific molecular targets and elucidate any relevant signaling pathways.
- Acquire and publish comprehensive spectroscopic data (NMR, IR, Mass Spectrometry) to facilitate its characterization in future studies.

For professionals in drug development and research, **2,4,6,8-decatetraenoic acid** represents an unexplored molecule that may offer novel insights into the biological roles of conjugated polyunsaturated fatty acids. However, any investigation would be foundational, requiring primary research to establish its basic biological profile.

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References

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